

(+)-Leucocyanidin molecular formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-Leucocyanidin

Cat. No.: B077932

[Get Quote](#)

In-Depth Technical Guide: (+)-Leucocyanidin

Audience: Researchers, scientists, and drug development professionals.

This guide provides core chemical data for **(+)-Leucocyanidin**, a member of the leucoanthocyanidin class of flavonoids.

Core Chemical Properties

(+)-Leucocyanidin is a flavan-3,4-diol, a type of colorless natural product that serves as an intermediate in the biosynthesis of proanthocyanidins and anthocyanins in plants.[\[1\]](#)[\[2\]](#) Its chemical structure is fundamental to its biological activities.[\[1\]](#)

Data Presentation

The essential quantitative chemical data for **(+)-Leucocyanidin** is summarized in the table below for clear reference.

Identifier	Value	Source
Molecular Formula	C ₁₅ H ₁₄ O ₇	PubChem[3], Vulcanchem[1], Wikipedia[4], Midas Pharma[5]
Molecular Weight	306.27 g/mol	PubChem[3], Vulcanchem[1], Midas Pharma[5], Biosynth[6]
Alternate M.W.	306.26 g/mol	Wikipedia[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Leucocyanidin (27015-21-0) for sale [vulcanchem.com]
- 2. benchchem.com [benchchem.com]
- 3. Leucocyanidin | C₁₅H₁₄O₇ | CID 71629 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Leucocyanidin - Wikipedia [en.wikipedia.org]
- 5. Leucocyanidin [midas-pharma.com]
- 6. biosynth.com [biosynth.com]
- To cite this document: BenchChem. [(+)-Leucocyanidin molecular formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b077932#leucocyanidin-molecular-formula-and-molecular-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com